

Perfluorovaleryl Fluoride: A Comprehensive Technical Guide for Advanced Chemical Synthesis

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Compound of Interest

Compound Name: Perfluorovaleryl fluoride

CAS No.: 375-62-2

Cat. No.: B1362540

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Introduction: The Strategic Imperative of Fluorine in Modern Drug Development

In the landscape of contemporary medicinal chemistry, the strategic incorporation of fluorine into molecular scaffolds has transitioned from a niche tactic to a cornerstone of rational drug design. The unique physicochemical properties imparted by the fluorine atom—its high electronegativity, small steric footprint, and the exceptional strength of the carbon-fluorine bond—provide chemists with a powerful toolkit to modulate a molecule's metabolic stability, lipophilicity, binding affinity, and pKa.^{[1][2][3]} These modulations can translate directly into enhanced pharmacokinetic profiles, improved target specificity, and ultimately, more effective and safer therapeutic agents.^{[1][2][4]}

Perfluoroacyl fluorides, such as **perfluorovaleryl fluoride**, represent a class of highly reactive and versatile building blocks in this pursuit. As electrophilic reagents, they serve as efficient synthons for the introduction of perfluoroalkylcarbonyl moieties, which are prevalent in a variety of advanced materials and are of increasing interest in the development of novel

pharmaceuticals.[5] This guide provides an in-depth examination of **perfluorovaleryl fluoride**, offering technical data, field-proven protocols, and expert insights into its synthesis, handling, and application for researchers, scientists, and professionals in drug development.

Core Compound Identification and Properties

Perfluorovaleryl fluoride, systematically named 2,2,3,3,4,4,5,5,5-nonafluoropentanoyl fluoride, is a perfluorinated acyl fluoride. Its identity is definitively established by the Chemical Abstracts Service (CAS) number 375-62-2.[6][7][8][9] It is crucial to distinguish it from isomers or related compounds, such as decafluoropentan-2-one (CAS 377-54-8), to ensure experimental accuracy and safety.

Physicochemical Data

The intrinsic properties of **perfluorovaleryl fluoride** dictate its behavior in both storage and reaction conditions. The following table summarizes its key quantitative data.

Property	Value	Source(s)
CAS Number	375-62-2	[6][8][9]
Molecular Formula	C ₅ F ₁₀ O	[6][8]
Molecular Weight	266.04 g/mol	[8]
Boiling Point	52.2 °C at 760 mmHg	[9]
Density	1.60 g/mL	[9]
Flash Point	5.1 °C	[9]
Physical State	Clear Liquid	[6]
Solubility	Reacts with water	[6]

Synthesis of Perfluorovaleryl Fluoride: A Protocol Grounded in Causality

The synthesis of perfluoroacyl fluorides can be approached through several established routes, including electrochemical fluorination (ECF) and the thermal rearrangement of perfluoroalkyl

vinyl ethers.[5] The ECF of the corresponding hydrocarbon acyl chloride (valeryl chloride) is a foundational method, though it can lead to a mixture of linear and branched isomers due to rearrangements.[10]

For higher purity and specificity, a process involving the catalyzed isomerization of a corresponding perfluoroalkyl vinyl ether is often preferred. The following protocol is a representative methodology adapted from established principles for the synthesis of perfluoroacyl fluorides.[5]

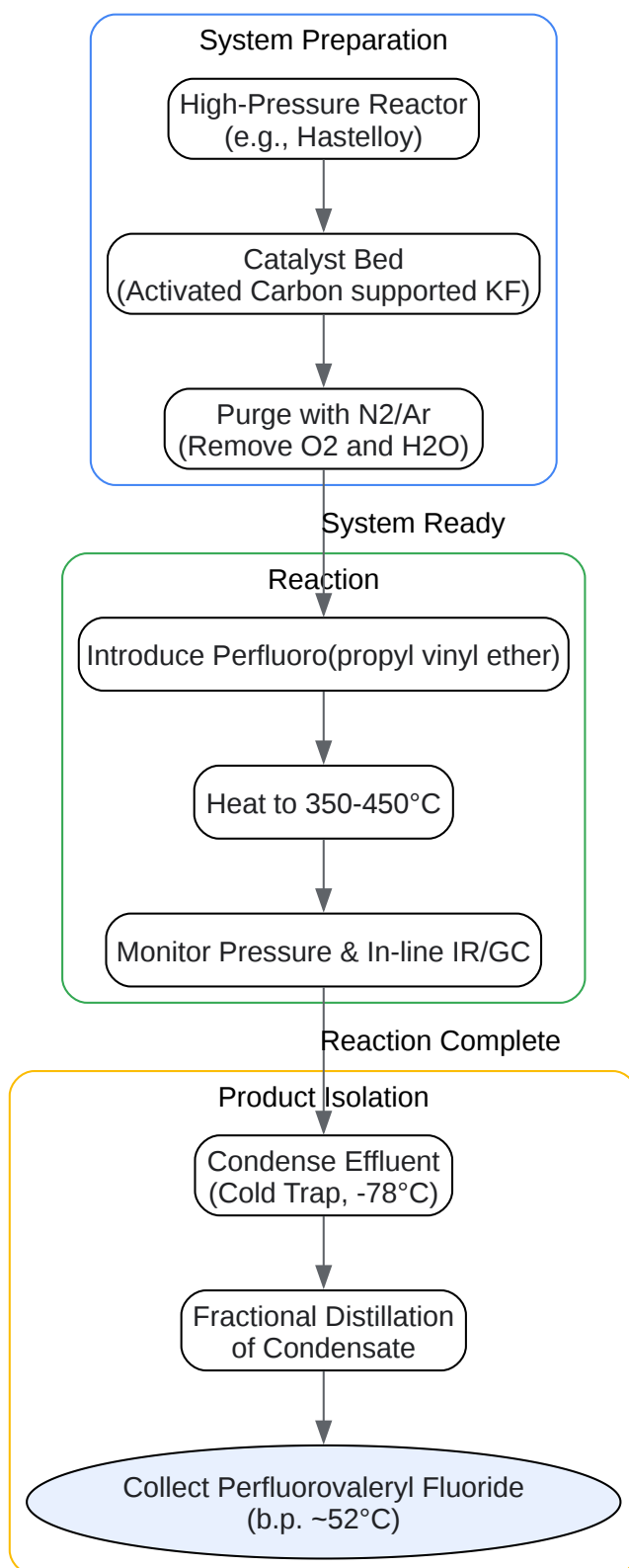
Experimental Protocol: Catalytic Isomerization of Perfluoro(propyl vinyl ether)

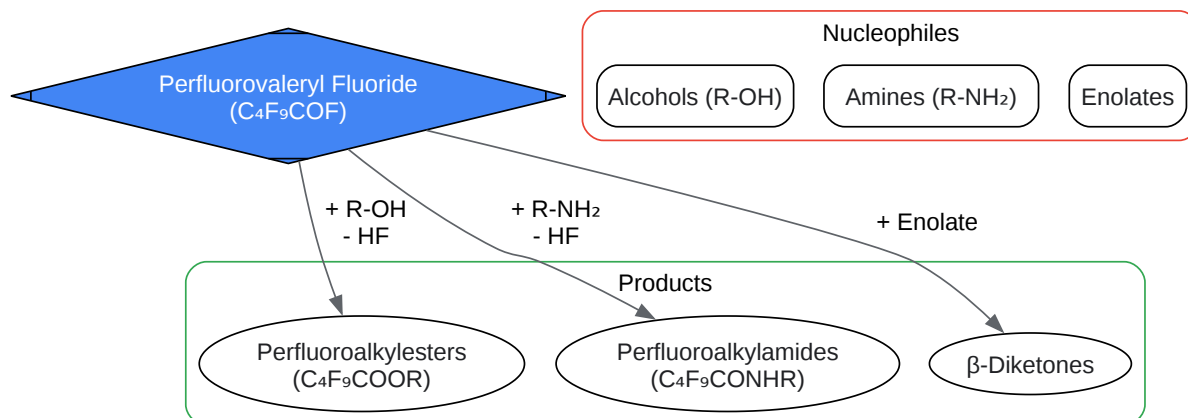
This protocol is designed as a self-validating system. The successful conversion is monitored via in-line analysis, and the purity of the final product is confirmed through rigorous spectroscopic methods.

Objective: To synthesize high-purity **perfluorovaleryl fluoride** via the catalyzed thermal rearrangement of perfluoro(propyl vinyl ether).

Core Principle: The reaction leverages a fluoride-ion-catalyzed rearrangement. The high temperature provides the activation energy for the isomerization, while the catalyst facilitates the fluoride ion transfer necessary for the transformation.

Diagram of Synthetic Workflow:





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